

An In-depth Technical Guide to the Solubility and Stability of 6-Bromonicotinonitrile

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Compound of Interest

Compound Name: 6-Bromonicotinonitrile

Cat. No.: B145350

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For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Bromonicotinonitrile, a halogenated pyridine derivative, is a key building block in the synthesis of a variety of pharmaceutical and agrochemical compounds.^{[1][2][3]} A thorough understanding of its solubility and stability is paramount for its effective utilization in synthetic chemistry, process development, and formulation. This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **6-Bromonicotinonitrile**, outlines detailed experimental protocols for their determination, and presents logical workflows for assessment. Due to a lack of extensive published quantitative data for this specific molecule, this guide incorporates data from structurally similar compounds to provide estimations and guidance for laboratory practices.

Physicochemical Properties

6-Bromonicotinonitrile, also known as 2-Bromo-5-cyanopyridine, is a white to yellow crystalline solid.^[1] Its fundamental physicochemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₆ H ₃ BrN ₂	[1]
Molecular Weight	183.01 g/mol	[1]
CAS Number	139585-70-9	[1]
Melting Point	136-140 °C	Sigma-Aldrich
Boiling Point	173 °C at 13 mmHg	[4]
Appearance	White to yellow crystalline solid	[1]

Solubility Profile

Quantitative solubility data for **6-Bromonicotinonitrile** in a wide range of organic solvents is not extensively reported in publicly available literature. However, based on the polar nature of the pyridine ring and the nitrile group, and the presence of a halogen, its solubility can be qualitatively predicted and is expected to be good in a variety of common organic solvents.[5] [6] The following table provides an estimated solubility profile. Researchers should verify these estimations experimentally for their specific applications.

Solvent	Polarity Index	Expected Solubility	Notes
Dimethyl Sulfoxide (DMSO)	7.2	High	Aprotic, polar solvent capable of dissolving a wide range of compounds.
Dimethylformamide (DMF)	6.4	High	Aprotic, polar solvent, similar to DMSO.
Acetone	5.1	Moderate to High	Polar aprotic solvent.
Acetonitrile	5.8	Moderate	Polar aprotic solvent.
Ethanol	4.3	Moderate	Polar protic solvent.
Methanol	5.1	Moderate	Polar protic solvent.
Dichloromethane (DCM)	3.1	Moderate to Low	Halogenated solvent of moderate polarity.
Chloroform	4.1	Moderate to Low	Halogenated solvent.
Tetrahydrofuran (THF)	4.0	Moderate	Aprotic ether solvent.
Ethyl Acetate	4.4	Low to Moderate	Ester solvent of medium polarity.
Toluene	2.4	Low	Nonpolar aromatic solvent.
Hexane	0.1	Low / Insoluble	Nonpolar aliphatic solvent.
Water	10.2	Slightly Soluble	Pyridine itself is moderately soluble in water, but the bromination and nitrile group may affect this. [5]

Stability Profile

The stability of **6-Bromonicotinonitrile** is a critical factor for its storage and handling. While specific degradation kinetics are not readily available, information from safety data sheets and knowledge of similar compounds allow for a general assessment of its stability under various conditions.

Condition	Stability	Potential Degradation Products	Storage and Handling Recommendations
Thermal	Stable under recommended storage conditions.	Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[7]	Store in a cool, dry, well-ventilated area away from heat and open flames.[8]
Hydrolytic	Expected to be relatively stable at neutral pH. Stability may decrease under strong acidic or basic conditions.	Hydrolysis of the nitrile group to a carboxylic acid or amide may occur under harsh conditions.	Avoid prolonged exposure to strong acids and bases.
Photolytic	Potential for degradation upon exposure to UV light.	Photodegradation pathways for brominated aromatic compounds can involve debromination or other complex reactions.	Store in a light-proof container.[8]
Oxidative	Incompatible with strong oxidizing agents.	Oxidation of the pyridine ring or other functional groups.	Avoid contact with strong oxidizing agents.

Experimental Protocols

The following sections detail standardized experimental procedures for determining the solubility and stability of **6-Bromonicotinonitrile**.

Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This method is considered the gold standard for determining the equilibrium solubility of a compound in a specific solvent.

Objective: To determine the concentration of a saturated solution of **6-Bromonicotinonitrile** in a given solvent at a controlled temperature.

Materials:

- **6-Bromonicotinonitrile**
- Selected organic solvents (HPLC grade)
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **6-Bromonicotinonitrile** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure saturation.

- **Equilibration:** Tightly seal the vials and place them in a temperature-controlled orbital shaker. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be maintained at the desired value (e.g., 25 °C).
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the solution through a syringe filter into a clean vial to remove all undissolved particles.
- **Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated HPLC method to determine the concentration of **6-Bromonicotinonitrile**.
- **Data Analysis:** Calculate the solubility from the measured concentration and the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Protocol for Assessing Chemical Stability

This protocol outlines a general approach to evaluating the stability of **6-Bromonicotinonitrile** under various stress conditions.

Objective: To assess the degradation of **6-Bromonicotinonitrile** over time when exposed to thermal, hydrolytic, and photolytic stress.

Materials:

- **6-Bromonicotinonitrile**
- Aqueous buffers (pH 4, 7, and 9)
- Organic solvents (e.g., acetonitrile, methanol)
- Temperature-controlled ovens

- Photostability chamber with controlled light and temperature
- HPLC system with a suitable detector

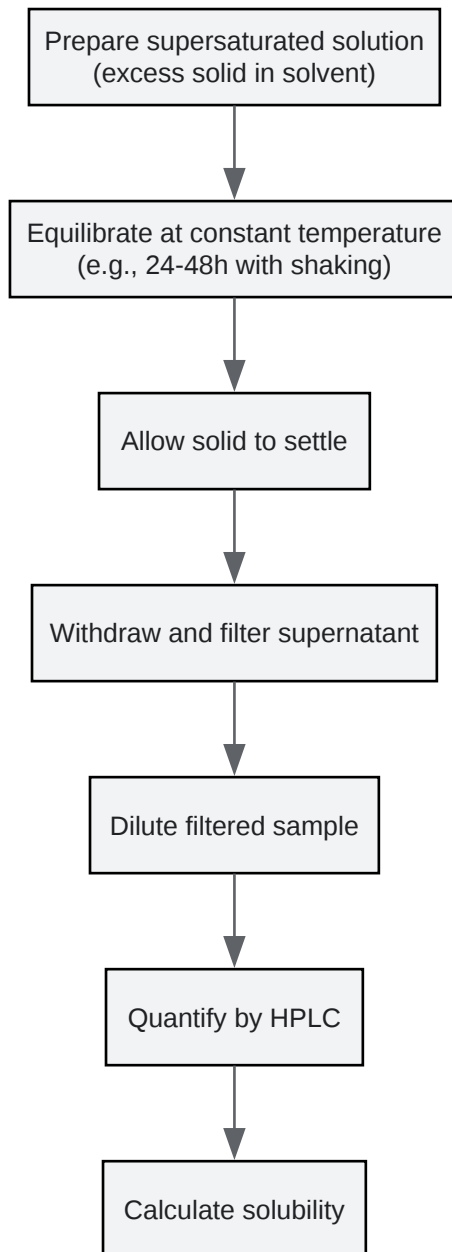
Procedure:

- Stock Solution Preparation: Prepare a stock solution of **6-Bromonicotinonitrile** in a suitable solvent (e.g., acetonitrile) at a known concentration.
- Sample Preparation for Stress Testing:
 - Thermal Stability: Dilute the stock solution in sealed vials and place them in ovens at elevated temperatures (e.g., 40 °C, 60 °C). Protect from light.
 - Hydrolytic Stability: Dilute the stock solution in aqueous buffers of different pH values (e.g., 4, 7, 9). Place the samples in a temperature-controlled environment (e.g., 25 °C or 40 °C). Protect from light.
 - Photolytic Stability: Expose a solution of the compound to a controlled light source (e.g., ICH-compliant photostability chamber). A dark control sample should be run in parallel.
- Time Points: At specified time intervals (e.g., 0, 24, 48, 72 hours, and 1 week), withdraw aliquots from each stress condition.
- Sample Analysis: Analyze the samples by a stability-indicating HPLC method. This method should be able to separate the parent compound from any potential degradation products.
- Data Analysis: Calculate the percentage of **6-Bromonicotinonitrile** remaining at each time point relative to the initial concentration (time 0). The degradation rate constant and half-life can be determined from this data.

Visualized Workflows

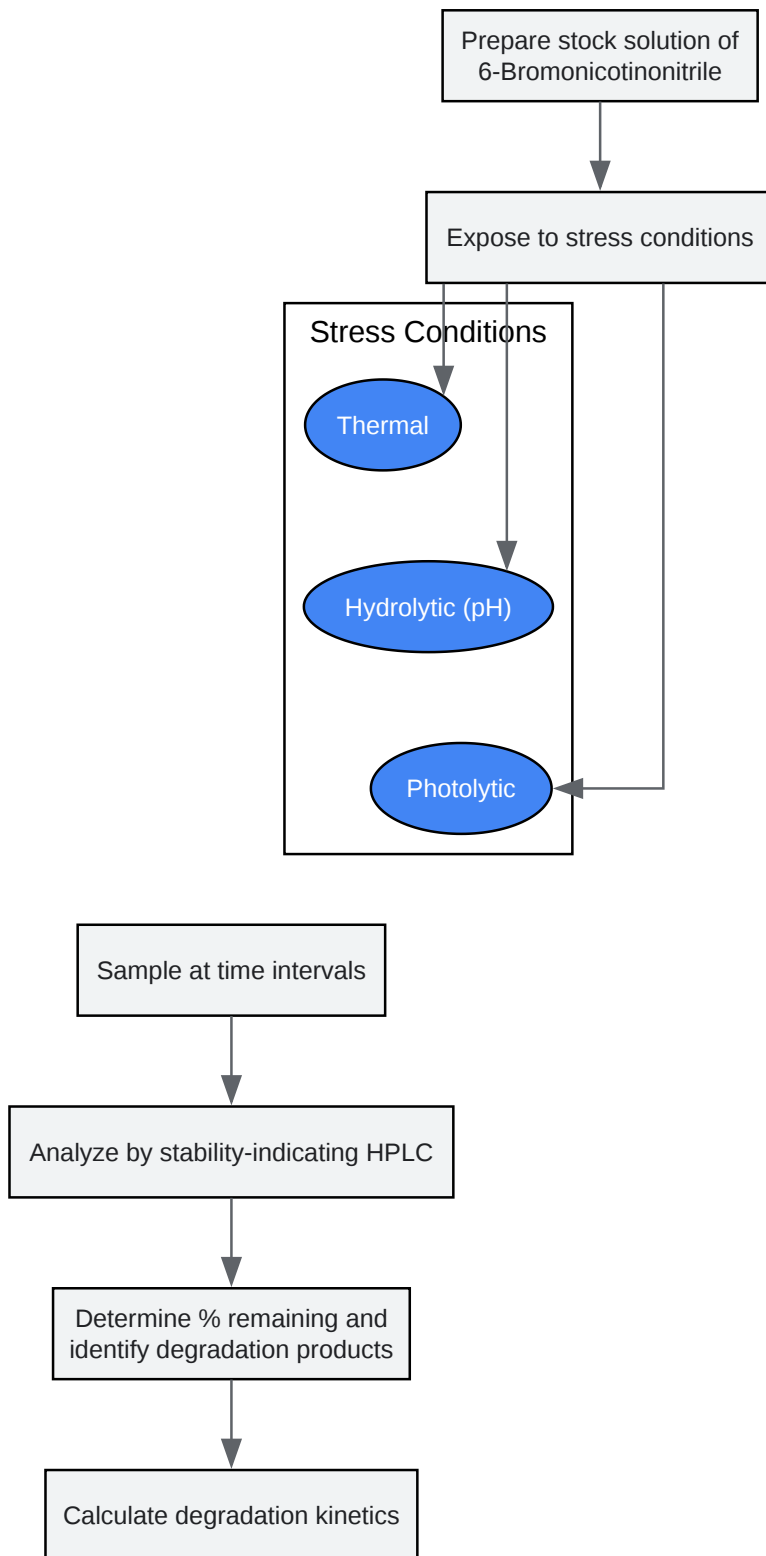
The following diagrams, generated using the DOT language, illustrate the logical workflows for the experimental protocols described above.

Workflow for Solubility Determination

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Caption: A generalized workflow for determining equilibrium solubility.

Workflow for Stability Assessment



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Caption: A generalized workflow for assessing chemical stability.

Conclusion

While specific quantitative data on the solubility and stability of **6-Bromonicotinonitrile** is limited in the public domain, this guide provides a framework for researchers and drug development professionals to understand and experimentally determine these crucial parameters. The provided protocols for solubility and stability testing offer robust starting points for laboratory investigations. By following these standardized methods, scientists can generate reliable data to support the use of **6-Bromonicotinonitrile** in their research and development endeavors, ensuring consistent and reproducible results. It is strongly recommended that the estimated data presented here be experimentally verified for any specific application.

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